

Personal protective equipment for handling SL-164

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Compound of Interest

Compound Name: SL-164

Cat. No.: B1619551

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Essential Safety and Handling Guide for SL-164

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling **SL-164** (also known as dicloqualone or DCQ). It includes crucial operational procedures and disposal plans to ensure the safe and effective use of this compound in a laboratory setting.

Personal Protective Equipment and Safety Precautions

SL-164, a quinazolinone and an analog of methaqualone, is a compound with sedative-hypnotic properties intended for research and forensic applications.^[1] It is imperative to handle this substance with care, adhering to the following safety protocols. The following table summarizes the required personal protective equipment (PPE) and safety measures.

| Precaution Category | Specific Requirement | Details |
|------------------------|--|---|
| Eye/Face Protection | Safety glasses or goggles | Must be worn at all times when handling SL-164 to protect against splashes or airborne particles. |
| Skin Protection | Chemical-resistant gloves | Neoprene or nitrile gloves are recommended. Inspect gloves for integrity before use and change them frequently. |
| Lab coat | A full-length lab coat should be worn to protect skin and personal clothing. | |
| Respiratory Protection | Use in a well-ventilated area | Work should be conducted in a chemical fume hood to minimize inhalation exposure. |
| Respirator (if needed) | If ventilation is inadequate or for spill cleanup, a NIOSH-approved respirator with an organic vapor cartridge is recommended. | |
| Hand Hygiene | Wash hands thoroughly | Wash hands with soap and water after handling SL-164, before breaks, and at the end of the workday. |

Operational Plan: Handling and Storage

Handling:

- **Avoid Contact:** Prevent contact with eyes, skin, and clothing.
- **Avoid Inhalation:** Do not breathe dust or vapor. Handle in a chemical fume hood.

- Grounding: Use non-sparking tools and ground all equipment when handling large quantities to prevent static discharge.

Storage:

- Container: Keep the container tightly closed and properly labeled.
- Location: Store in a cool, dry, and well-ventilated area.
- Incompatibilities: Keep away from strong oxidizing agents.

Disposal Plan

Dispose of **SL-164** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. It is recommended to use a licensed professional waste disposal service to dispose of this material. Do not allow this chemical to enter the environment.

Experimental Protocol: Characterization of **SL-164** by GC-MS

The following is a representative protocol for the characterization of an **SL-164** sample using Gas Chromatography-Mass Spectrometry (GC-MS), a key experiment for identity confirmation.

Objective: To confirm the identity and purity of an **SL-164** sample.

Materials:

- **SL-164** sample
- Methanol (HPLC grade)
- GC-MS instrument with a suitable capillary column (e.g., HP-5ms)
- Microsyringe
- Vials with caps

Procedure:

• Sample Preparation:

1. Accurately weigh approximately 1 mg of the **SL-164** standard or sample.
2. Dissolve the weighed portion in 1 mL of methanol in a clean vial to prepare a 1 mg/mL stock solution.
3. Perform serial dilutions as necessary to achieve a final concentration suitable for GC-MS analysis (e.g., 10 µg/mL).

• Instrument Setup:

1. Set the GC oven temperature program (example):
 - Initial temperature: 150°C, hold for 1 minute.
 - Ramp: 20°C/minute to 300°C.
 - Hold at 300°C for 5 minutes.
2. Set the injector temperature to 280°C.
3. Set the carrier gas (Helium) flow rate to 1 mL/minute.
4. Set the MS transfer line temperature to 280°C and the ion source temperature to 230°C.
5. Operate the MS in electron ionization (EI) mode at 70 eV.
6. Set the scan range from m/z 40 to 500.

• Analysis:

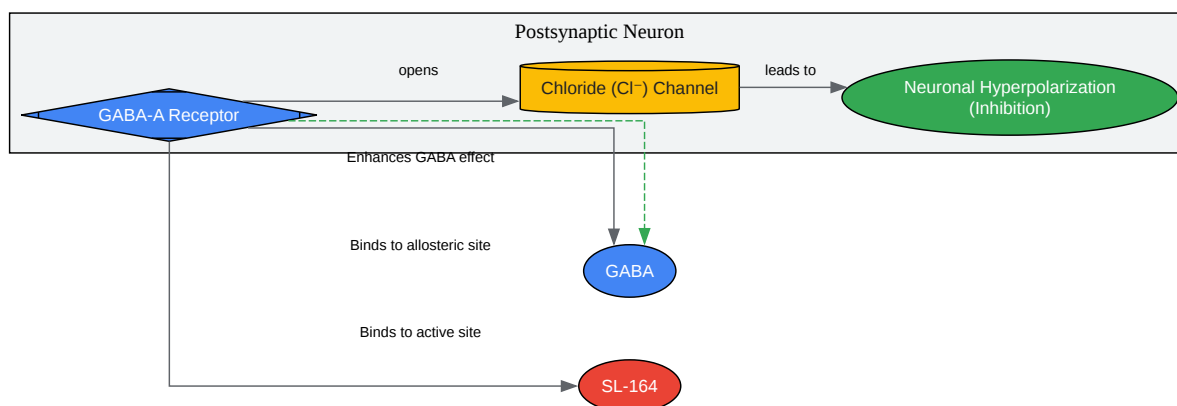
1. Inject 1 µL of the prepared sample solution into the GC-MS.
2. Acquire the data.

• Data Interpretation:

1. Compare the retention time of the major peak in the sample chromatogram to that of a certified **SL-164** reference standard.
2. Compare the mass spectrum of the major peak with the known mass spectrum of **SL-164**. The expected molecular ion $[M]^+$ is at m/z 318.

Signaling Pathway: Proposed Mechanism of Action

SL-164 is an analog of methaqualone, and like other quinazolinones, it is believed to act as a positive allosteric modulator of the GABA-A receptor.[2][3] This receptor is the primary inhibitory neurotransmitter receptor in the central nervous system. The binding of **SL-164** to a site on the GABA-A receptor, distinct from the GABA binding site, is thought to enhance the effect of GABA, leading to increased chloride ion influx and hyperpolarization of the neuron. This neuronal inhibition results in the sedative and hypnotic effects of the compound.



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Caption: Proposed mechanism of **SL-164** as a positive allosteric modulator of the GABA-A receptor.

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References

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